Preclinical Profile of Auristatin F-HPA: A Technical Guide

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Compound of Interest

Compound Name:	*Auristatin f-hpa*
CAS No.:	*1415659-09-4*
Cat. No.:	*B8818881*

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Introduction

Auristatin F-HPA (Auristatin F-hydroxypropylamide) is a potent synthetic antineoplastic agent derived from the natural tubulin inhibitor dolastatin 10. As a highly cytotoxic payload, it is a critical component of antibody-drug conjugates (ADCs), a class of targeted therapies designed to selectively deliver potent anticancer agents to tumor cells. This technical guide provides a comprehensive overview of the preclinical data available for **Auristatin F-HPA**, with a focus on its mechanism of action, in vitro cytotoxicity, in vivo efficacy, and the experimental methodologies used for its evaluation. The primary focus of available preclinical data is on **Auristatin F-HPA** as the payload component of the ADC XMT-1522.

Mechanism of Action

Auristatin F-HPA exerts its cytotoxic effect through the inhibition of tubulin polymerization. Upon internalization into the target cell, the ADC releases **Auristatin F-HPA**, which is then metabolized to Auristatin F (AF). Auristatin F, a negatively charged molecule, is a potent microtubule-destabilizing agent. By binding to tubulin, it disrupts the formation of microtubules,

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which are essential for mitotic spindle assembly and other critical cellular functions. This disruption leads to cell cycle arrest in the G2/M phase and subsequent induction of apoptosis.[1] The charged nature of Auristatin F is believed to impair its ability to cross cell membranes, potentially reducing off-target toxicity and contributing to a "trapping effect" within the tumor cell after its formation from the more permeable **Auristatin F-HPA**.[2]

Data Presentation

In Vitro Cytotoxicity

The following table summarizes the in vitro cytotoxicity of Auristatin F and ADCs utilizing **Auristatin F-HPA** against various cancer cell lines. Limited public data exists for the free **Auristatin F-HPA** payload; therefore, data for its active metabolite, Auristatin F, and the ADC XMT-1522 are presented.

Compound/ADC	Cell Line	Cancer Type	IC50 (ng/mL)	Reference
L49-vcMMAF	SK-MEL-5	Melanoma	1.1	[3]
L49-vcMMAF	A2058	Melanoma	2.0	[3]
L49-vcMMAF	H3677	Melanoma	>1000	[3]
XMT-1522	NCI-N87	Gastric Cancer	Not Reported	[4]
XMT-1522	OE-19	Gastric Cancer	Not Reported	[4]
XMT-1522	JIMT-1	Breast Cancer	Not Reported	[4]
XMT-1522	RN-87	Gastric Cancer	Not Reported	[4]
XMT-1522	ROE-19	Gastric Cancer	Not Reported	[4]
XMT-1522	SNU-216	Gastric Cancer	Not Reported	[4]

Note: IC50 values for XMT-1522 were not explicitly provided in the cited sources, but the studies demonstrated potent, sub-nanomolar activity in HER2-expressing cell lines. L49-vcMMAF is an ADC with a monomethylauristatin F payload.

In Vivo Efficacy of XMT-1522 (Auristatin F-HPA Payload)

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The following table summarizes the in vivo efficacy of the **Auristatin F-HPA**-containing ADC, XMT-1522, in various xenograft models.

Xenograft Model	Cancer Type	Dosing Regimen	Key Efficacy Outcome	Reference
NCI-N87	Gastric Cancer	1 mg/kg, single dose	Complete tumor regressions	[5]
JIMT-1	Breast Cancer	1 mg/kg or 0.67 mg/kg, single dose	Complete regressions	[5]
SNU5	Gastric Cancer	0.67 mg/kg, single dose	Complete regressions	[5]
RN-87	Gastric Cancer	3 mg/kg weekly for 3 weeks	Tumor disappearance	[4]
JIMT-1	Breast Cancer	1 mg/kg or 3 mg/kg weekly for 3 weeks	Rapid tumor shrinkage	[4]

Experimental Protocols

In Vitro Cytotoxicity Assay (Resazurin Dye Reduction Method)

This protocol is adapted from a method used to assess the cytotoxicity of auristatin-containing ADCs.[3]

1. Cell Plating:

- Plate 5,000 to 7,500 cells per well in a 96-well plate.
- Allow cells to attach for 18 hours in a humidified incubator at 37°C and 5% CO2.

2. Compound Addition:

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- Prepare serial dilutions of the test compound (e.g., **Auristatin F-HPA**, Auristatin F, or ADC) in fresh cell culture medium.
- Remove the existing medium from the wells and add the medium containing the test compound.

3. Incubation:

- Incubate the plates for 96 hours at 37°C and 5% CO2.

4. Resazurin Addition:

- Add resazurin solution to each well to a final concentration of 50 µmol/L.
- Incubate for 4-6 hours at 37°C.

5. Data Acquisition:

- Measure the fluorescence of each well using a plate reader with an excitation wavelength of 530-560 nm and an emission wavelength of 590 nm.

6. Data Analysis:

- Calculate the percentage of cell viability relative to untreated control cells.
- Plot the percentage of viability against the logarithm of the compound concentration to determine the IC50 value.

In Vivo Xenograft Efficacy Study

This protocol is a generalized representation based on studies with XMT-1522.[4][5]

1. Cell Implantation:

- Subcutaneously inject a suspension of human cancer cells (e.g., NCI-N87, JIMT-1) into the flank of immunocompromised mice (e.g., nude or SCID mice).

2. Tumor Growth and Randomization:

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- Monitor tumor growth by measuring tumor volume with calipers.
- When tumors reach a predetermined size (e.g., 100-200 mm^3), randomize the mice into treatment and control groups.

3. Dosing:

- Administer the test ADC (e.g., XMT-1522) and control articles (e.g., vehicle, isotype control ADC) via the appropriate route (typically intravenous).
- Dosing can be a single dose or a multi-dose regimen.

4. Monitoring:

- Measure tumor volume and body weight 2-3 times per week.
- Monitor the overall health of the animals.

5. Study Endpoint:

- The study is typically terminated when tumors in the control group reach a specified maximum size or when a predetermined time point is reached.
- Tumors are often excised for further analysis.

6. Data Analysis:

- Plot mean tumor volume over time for each group.
- Statistical analysis is performed to compare the anti-tumor activity of the treatment groups versus the control group.

In Vitro Tubulin Polymerization Assay (Fluorescence-Based)

This protocol is based on a general method for assessing tubulin polymerization inhibitors.[6]

1. Reagent Preparation:

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- Prepare a tubulin reaction mix containing purified tubulin (e.g., 2 mg/mL), a general tubulin buffer, GTP, glycerol, and a fluorescent reporter that binds to polymerized microtubules. Keep this mix on ice.
- Prepare 10x stocks of the test compound, a known polymerization inhibitor (e.g., nocodazole) as a positive control, and a vehicle control.

2. Assay Setup:

- Pre-warm a 96-well plate and a microplate reader to 37°C.
- Add 5 µL of the 10x test compound, positive control, or vehicle control to the appropriate wells of the pre-warmed plate.

3. Initiation of Polymerization:

- To start the reaction, add 45 µL of the ice-cold tubulin reaction mix to each well.
- Immediately place the plate in the pre-warmed microplate reader.

4. Data Acquisition:

- Measure the fluorescence intensity at regular intervals (e.g., every minute) for a set period (e.g., 60-90 minutes).

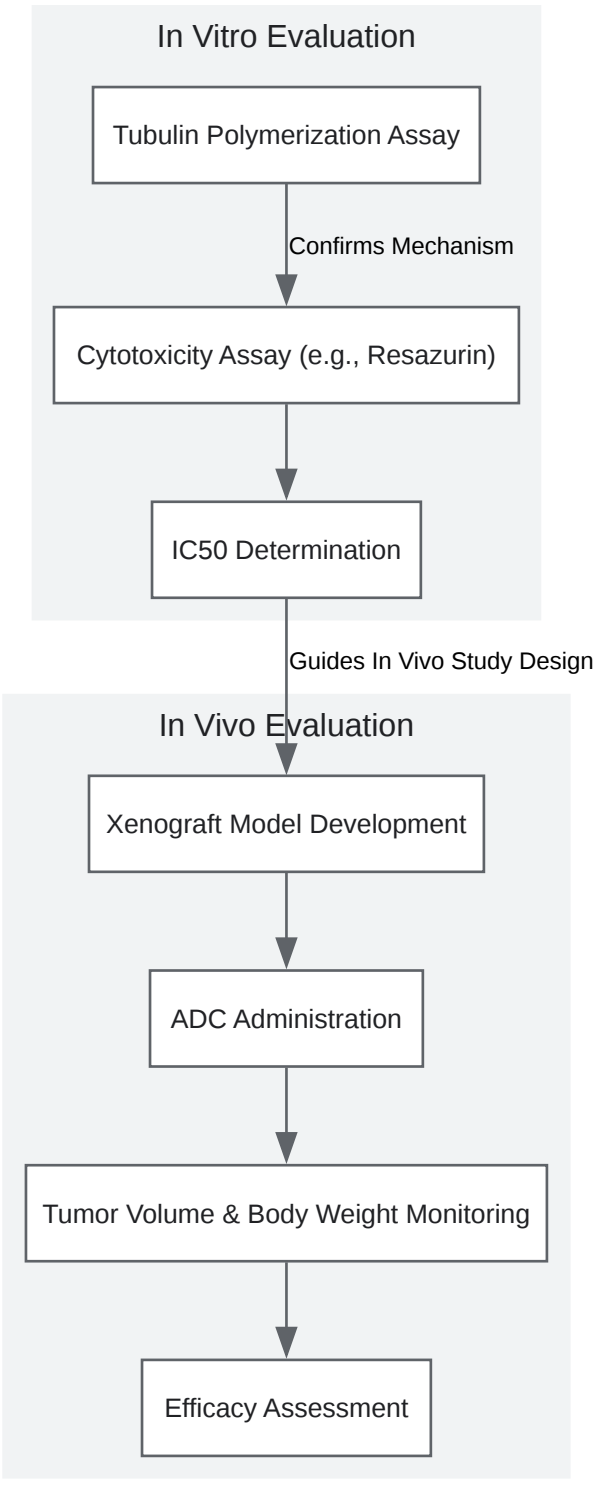
5. Data Analysis:

- Plot the fluorescence intensity over time to generate polymerization curves.
- Quantify the effect of the test compound by analyzing parameters such as the rate of polymerization and the maximum fluorescence intensity.

Mandatory Visualizations

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Experimental Workflow for Preclinical Evaluation of Auristatin F-HPA

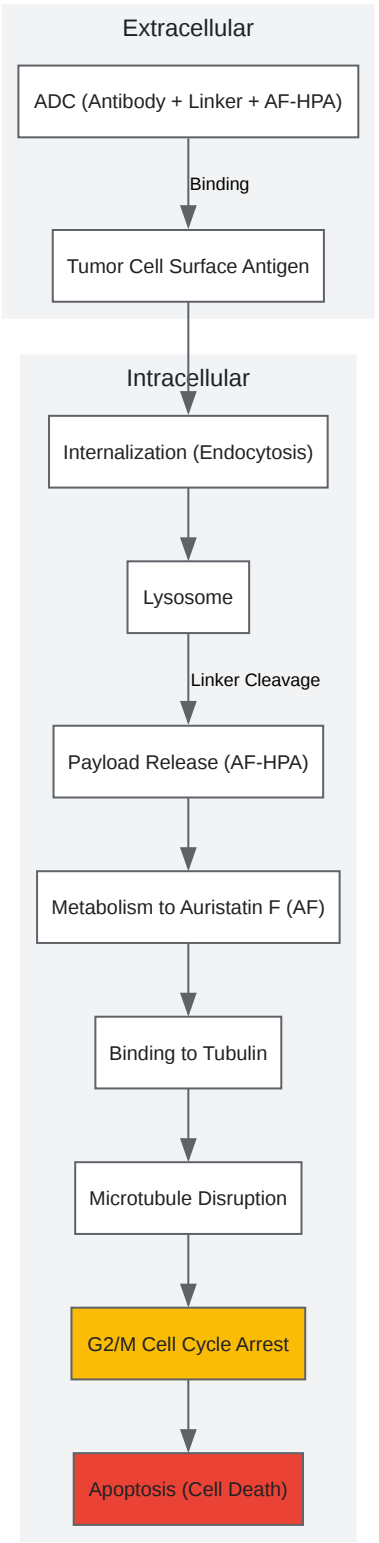


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Caption: Workflow for preclinical evaluation of **Auristatin F-HPA**.

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Mechanism of Action of Auristatin F-HPA Containing ADC



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Caption: Mechanism of action of an **Auristatin F-HPA** containing ADC.

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References

- 1. researchgate.net [researchgate.net]
- 2. adcreview.com [adcreview.com]
- 3. aacrjournals.org [aacrjournals.org]
- 4. A Novel Anti-HER2 Antibody-Drug Conjugate XMT-1522 for HER2-Positive Breast and Gastric Cancers Resistant to Trastuzumab Emtansine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. benchchem.com [benchchem.com]
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